

CAS number and IUPAC name for N-methyl-4-(phenoxymethyl)benzylamine

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Compound of Interest

Compound Name: *N-methyl-4-(phenoxymethyl)benzylamine*

Cat. No.: B1358576

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Technical Guide: N-methyl-4-(phenoxymethyl)benzylamine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N-methyl-4-(phenoxymethyl)benzylamine**, a benzylamine derivative of interest in medicinal chemistry and drug discovery. Due to the limited publicly available data on this specific compound, this document also includes information on closely related analogues to provide a comparative context for its potential properties and biological activities. This guide covers the chemical identity, available synthesis strategies, and potential biological relevance, supported by data tables and workflow diagrams to facilitate further research and development.

Chemical Identity

The fundamental identification details for **N-methyl-4-(phenoxymethyl)benzylamine** are summarized below.

Identifier	Value
CAS Number	941716-90-1[1]
IUPAC Name	N-methyl-1-[4-(phenoxyethyl)phenyl]methanamine
Molecular Formula	C ₁₅ H ₁₇ NO
Molecular Weight	227.30 g/mol
Canonical SMILES	CNCC1=CC=C(C=C1)COC2=CC=CC=C2
InChI Key	SJJAHVHTAVKEJT-UHFFFAOYSA-N

Physicochemical Properties (Predicted)

Quantitative physicochemical data for **N-methyl-4-(phenoxyethyl)benzylamine** is not readily available in the literature. The following table presents predicted values based on its chemical structure, which can serve as a preliminary guide for experimental design.

Property	Predicted Value
XLogP3	3.2
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	4
Topological Polar Surface Area	21.3 Å ²

Note: These values are computationally derived and should be confirmed by experimental analysis.

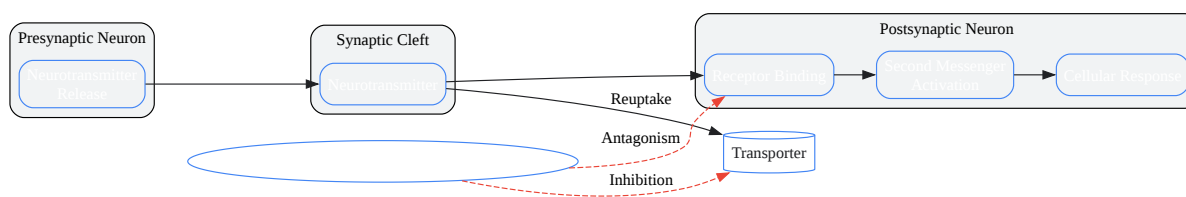
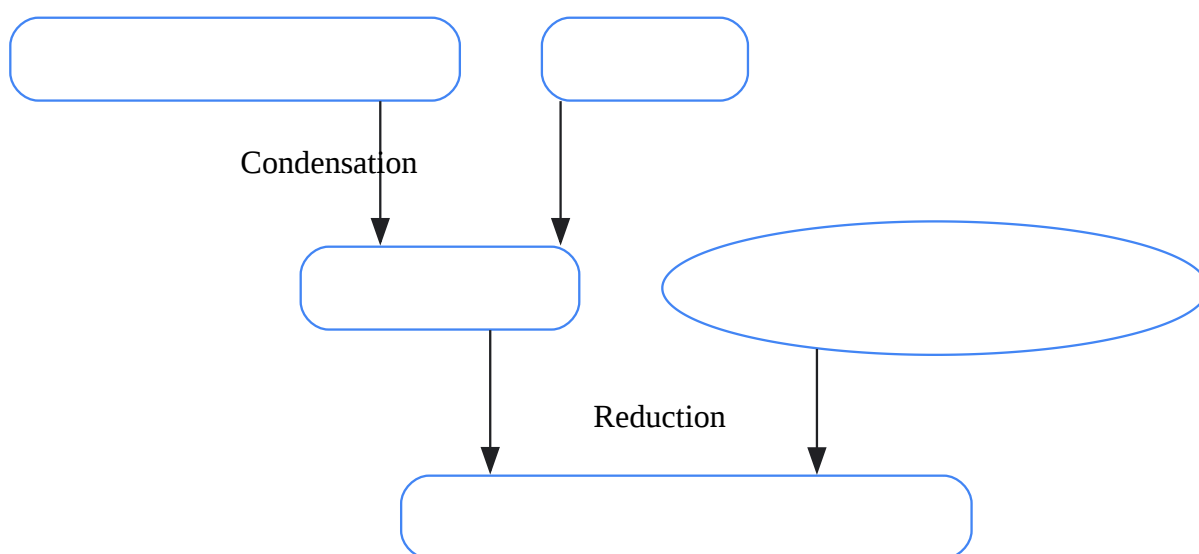
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **N-methyl-4-(phenoxyethyl)benzylamine** (CAS 941716-90-1) is not extensively documented in peer-reviewed literature, its synthesis can be logically derived from established methods for

analogous compounds. A plausible synthetic pathway involves a two-step process starting from 4-(phenoxyethyl)benzaldehyde.

General Synthesis Workflow

The synthesis of **N-methyl-4-(phenoxyethyl)benzylamine** can be approached via reductive amination. This common and effective method for amine synthesis involves the reaction of a carbonyl compound with an amine to form an imine, which is then reduced to the corresponding amine.



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References

- 1. N-Methyl-1-(4-phenoxyphenyl)methanamine | C₁₄H₁₅NO | CID 10608640 - PubChem [pubchem.ncbi.nlm.nih.gov]
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